

Butyl dihydrogen phosphate solubility in organic solvents

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Compound of Interest

Compound Name: Butyl dihydrogen phosphate

Cat. No.: B039005

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Physicochemical Properties of Butyl Dihydrogen Phosphate

Butyl dihydrogen phosphate, also known as mono-n-butyl phosphate, is an organophosphorus compound with the chemical formula $C_4H_{11}O_4P$. It is a colorless to light brown oily liquid.^[1] As a phosphoric acid ester, it exhibits properties that are valuable in various industrial and research applications, including as a surfactant, catalyst, and in extraction processes.

Solubility of Butyl Dihydrogen Phosphate in Organic Solvents

The solubility of **butyl dihydrogen phosphate** is a critical parameter for its use in synthesis, purification, and formulation. While extensive quantitative data is not readily available, qualitative solubility information has been reported. The following table summarizes the known solubility characteristics.

Solvent Class	Solvent	Qualitative Solubility
Polar Protic Solvents	Methanol	Slightly Soluble[1]
Ethanol	Soluble (as n-butyl phosphate) [2]	
Polar Aprotic Solvents	Dimethyl Sulfoxide (DMSO)	Slightly Soluble[1]
Ester Solvents	Ethyl Acetate	Slightly Soluble[1]
Ether Solvents	Diethyl Ether	Soluble (as n-butyl phosphate) [2]
Aqueous	Water	Insoluble (as n-butyl phosphate)[2]

Note: The term "n-butyl phosphate" often refers to a mixture of mono- and di-butyl phosphates. The solubility of pure **butyl dihydrogen phosphate** may vary. For precise applications, experimental determination of solubility is highly recommended.

Experimental Protocols for Solubility Determination

The following sections detail two common methods for determining the solubility of **butyl dihydrogen phosphate** in organic solvents.

Gravimetric Method for Equilibrium Solubility Determination

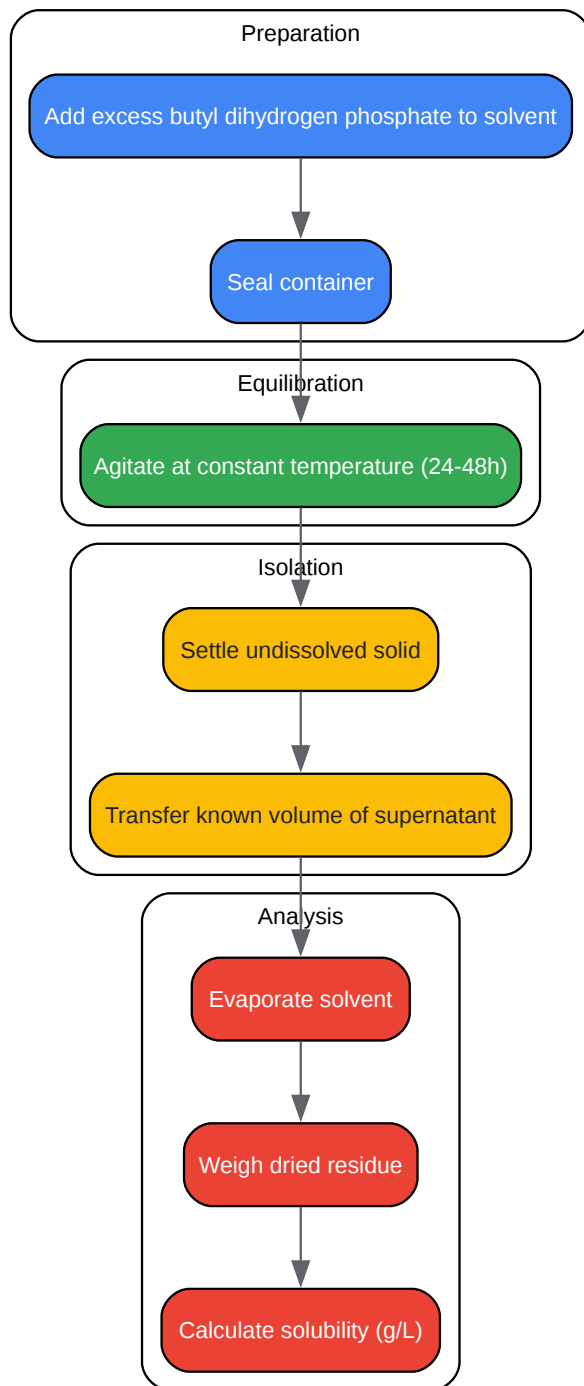
This method is a straightforward and widely used technique to determine the thermodynamic equilibrium solubility of a compound.

Methodology:

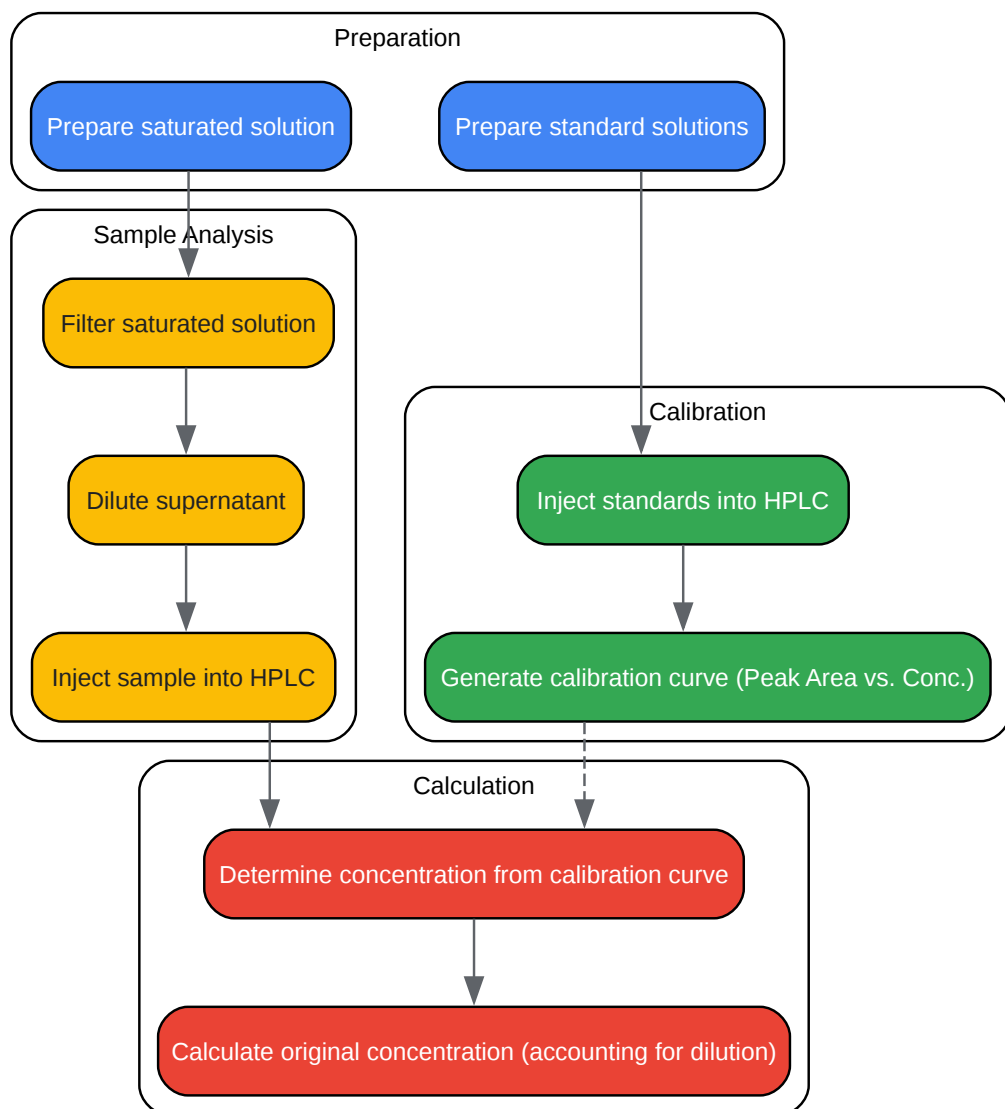
- Preparation of a Saturated Solution:
 - Add an excess amount of **butyl dihydrogen phosphate** to a known volume of the desired organic solvent in a sealed container (e.g., a screw-cap vial).

- Ensure an excess of solid is present to confirm saturation.
- Equilibration:
 - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A temperature-controlled shaker or incubator is recommended.
- Isolation of the Saturated Solution:
 - Allow the undissolved solid to settle.
 - Carefully transfer a known volume of the clear supernatant to a pre-weighed evaporating dish. Filtration through a syringe filter (e.g., 0.22 μm PTFE) can be used to ensure no solid particles are transferred.
- Solvent Evaporation:
 - Evaporate the solvent from the dish under a gentle stream of nitrogen or in a vacuum oven at a temperature that will not cause decomposition of the solute.
- Mass Determination:
 - Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it.
 - Repeat the drying and weighing steps until a constant mass is obtained.
- Calculation:
 - The mass of the dissolved **butyl dihydrogen phosphate** is the final mass of the dish and residue minus the initial mass of the empty dish.
 - Solubility can then be expressed in various units, such as grams per liter (g/L) or moles per liter (mol/L).

Gravimetric Solubility Determination Workflow



HPLC-Based Solubility Determination Workflow



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References

- 1. Descriptors for the Prediction of Partition Coefficients and Solubilities of Organophosphorus Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Dibutyl phosphate | C₈H₁₉PO₄ | CID 7881 - PubChem [pubchem.ncbi.nlm.nih.gov]
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